

Validating Hellebrin's Engagement with Na⁺/K⁺-ATPase: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Hellebrin*

Cat. No.: *B089052*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core methodologies for validating the target engagement of **Hellebrin** with its molecular target, the Na⁺/K⁺-ATPase. **Hellebrin**, a potent cardiac glycoside, exerts its therapeutic and cytotoxic effects through direct interaction with this essential ion pump. Confirmation and characterization of this engagement are critical for advancing research and drug development efforts. This document outlines detailed experimental protocols, presents quantitative data for comparative analysis, and visualizes key cellular and experimental processes.

Quantitative Analysis of Hellebrin and Other Cardiac Glycosides

The following tables summarize the binding affinities and inhibitory concentrations of **Hellebrin** and other well-characterized cardiac glycosides against different isoforms of the Na⁺/K⁺-ATPase α -subunit. This data is crucial for comparative analysis and for designing experiments with appropriate compound concentrations.

Table 1: Inhibition Constants (K_i, nM) of Cardiac Glycosides for Human Na⁺/K⁺-ATPase α -Subunit Isoforms^{[1][2]}

Compound	$\alpha 1\beta 1$	$\alpha 2\beta 1$	$\alpha 3\beta 1$
Hellebrin	16.3 ± 1.2	31.6 ± 2.4	33.1 ± 2.5
Hellebrigenin	16.6 ± 1.3	33.9 ± 2.6	35.5 ± 2.7
Ouabain	25.1 ± 1.9	15.8 ± 1.2	16.2 ± 1.2
Ouabaigenin	158.5 ± 12.1	100.0 ± 7.6	104.7 ± 8.0
Digoxin	31.6 ± 2.4	10.0 ± 0.8	12.6 ± 1.0

Table 2: In Vitro Growth Inhibitory Concentrations (IC50, nM) of **Hellebrin** and Hellebrigenin in Human Cancer Cell Lines[1][2]

Cell Line	Cancer Type	Hellebrin (IC50, nM)	Hellebrigenin (IC50, nM)
Hs683	Oligodendroglioma	20 ± 2	25 ± 3
T98G	Glioblastoma	30 ± 4	35 ± 4
A549	Non-Small Cell Lung Cancer	40 ± 5	50 ± 6
U373	Glioblastoma	25 ± 3	30 ± 4
PC-3	Prostate Adenocarcinoma	50 ± 6	60 ± 7

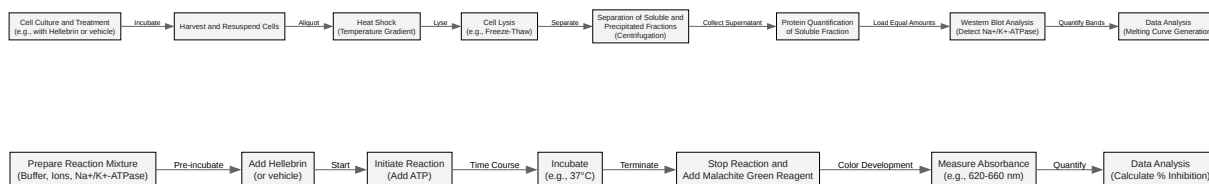
Experimental Protocols for Target Validation

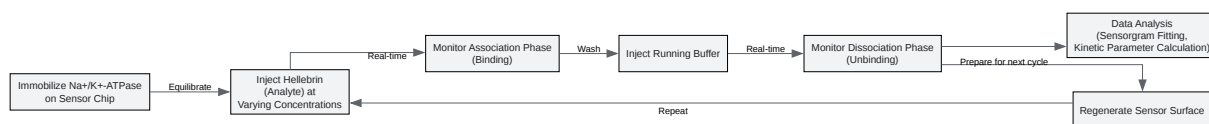
Directly assessing the interaction between **Hellebrin** and Na⁺/K⁺-ATPase within a cellular context is paramount. The following protocols provide detailed methodologies for key experiments to validate this target engagement.

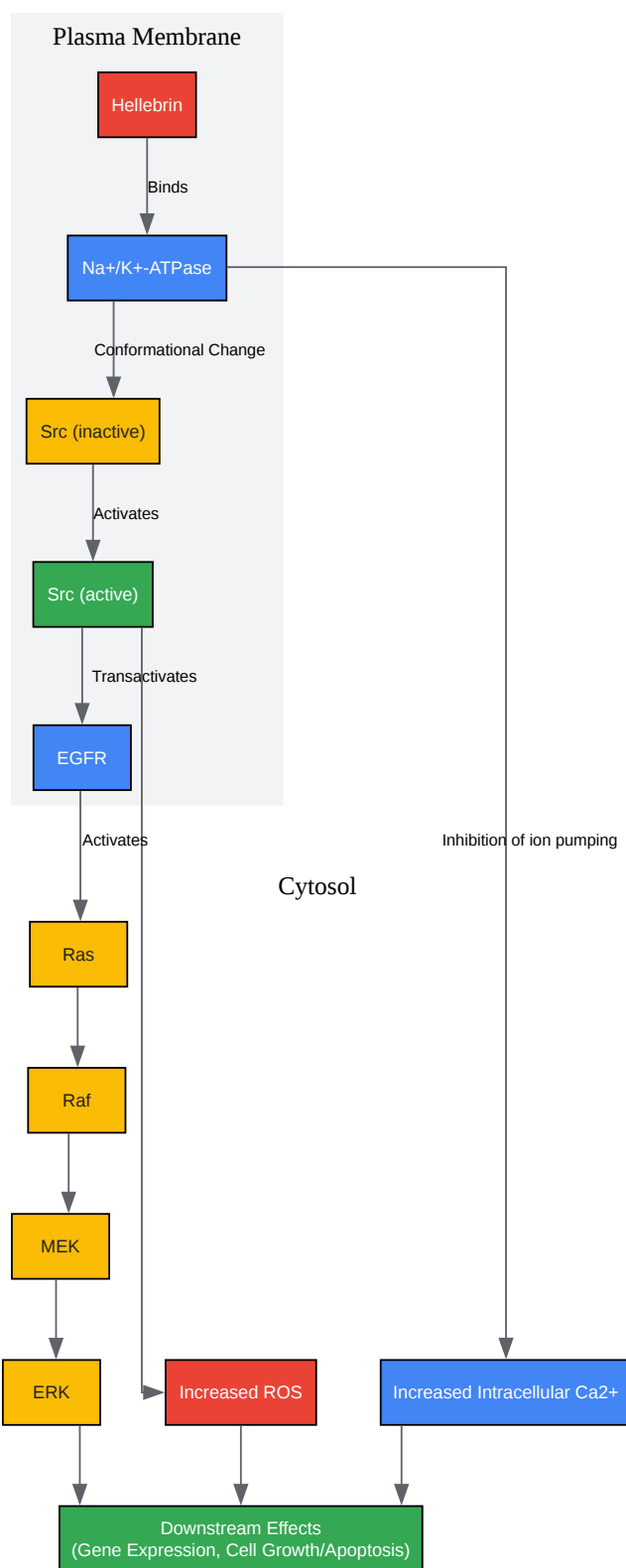
Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful technique to confirm target engagement in intact cells by measuring changes in the thermal stability of the target protein upon ligand binding.[3][4][5][6][7]

Experimental Workflow for CETSA







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